

Hygromycin B combined antibiotic sensitivity

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Compound Focus: Hygromycin B

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Frequently Asked Questions

- **Q1: What is the primary mechanism of action of Hygromycin B?** Hygromycin B inhibits protein synthesis by **binding to the mRNA decoding center (helix 44) of the 30S ribosomal subunit** [1]. This binding stabilizes the ribosome complex and **specifically inhibits the translocation step** during protein elongation, where mRNA and tRNAs move through the ribosome. It is active against a wide range of prokaryotic and eukaryotic cells [2] [3] [4].
- **Q2: What is the molecular basis for bacterial resistance to Hygromycin B?** Resistance is primarily conferred by the **hygromycin B phosphotransferase (hph) gene** [5]. This enzyme phosphorylates the hydroxyl group on the 4-position of the **hygromycin B cyclitol ring (hyosamine)**, thereby inactivating the antibiotic [5]. Expression of this gene in bacteria, fungi, or mammalian cells allows for selective survival in the presence of the drug [4].
- **Q3: What are the standard working concentrations for Hygromycin B selection?** The effective concentration can vary based on the cell type and medium. The table below summarizes typical working ranges.

Cell Type	Recommended Working Concentration	Key Considerations
Mammalian Cells	50 - 200 µg/mL [4]	Must be determined empirically for each cell line.
E. coli (Bacteria)	50 - 100 µg/mL [4]	Use low-salt LB agar for optimal results.

- **Q4: Are there established clinical susceptibility breakpoints for Hygromycin B?** No. **Hygromycin B** is not used in human clinical therapy. It is an **experimental and veterinary antibiotic** [3] [1]. Therefore, you will not find clinical interpretive criteria (breakpoints) for it in standards like CLSI M100 [6] [7]. Its use is confined to laboratory selection in research.

Experimental Protocols

Protocol 1: Determining the Minimum Lethal Concentration in Mammalian Cells

This protocol is essential for establishing effective selection conditions for generating stable cell lines.

- **Seed Cells:** Plate your mammalian cells in a 24-well plate at a density that will reach 20-30% confluency after 24 hours.
- **Prepare Antibiotic Dilutions:** Prepare a complete growth medium containing **Hygromycin B** at a range of concentrations (e.g., 0, 50, 100, 150, 200, 250, 500 µg/mL) [4].
- **Apply Selection:** After 24 hours, replace the medium in each well with the corresponding antibiotic-containing medium. Include a no-antibiotic control.
- **Maintain and Observe:** Refresh the antibiotic-containing medium every 2-3 days.
- **Monitor Cell Death:** Observe the cells daily under a microscope. The optimal selection concentration is the **lowest concentration that kills 100% of the cells within 3-5 days**.

Protocol 2: Bacterial Selection with Hygromycin B

This protocol describes the selection of resistant bacteria on solid agar plates.

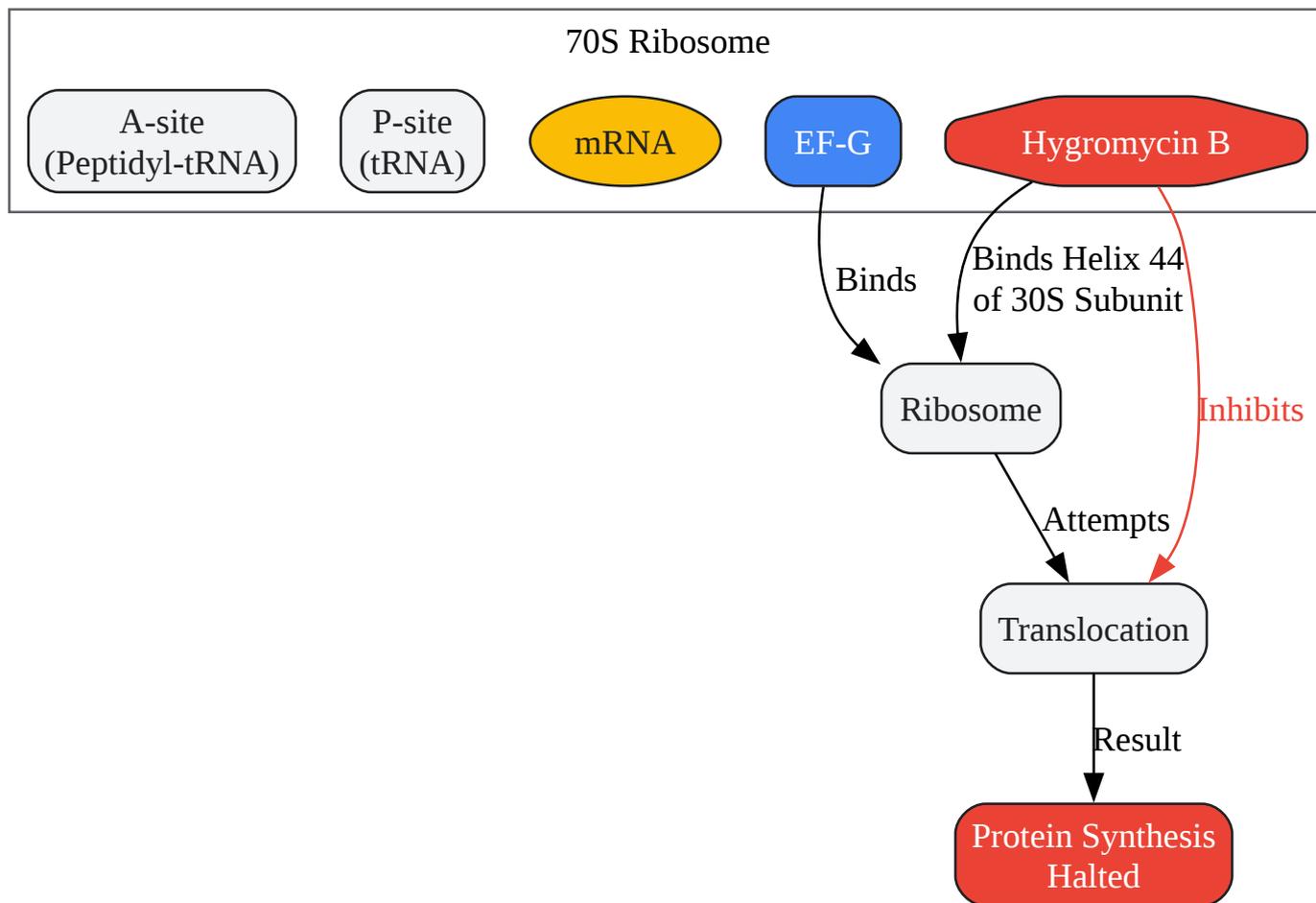
- **Prepare Agar Plates:** Prepare low-salt LB agar (5 g/L NaCl, 10 g/L Tryptone, 5 g/L Yeast Extract, 15 g/L Agar, pH 8.0) and autoclave [4].
- **Add Antibiotic:** Once the agar has cooled to approximately 55°C, add **Hygromycin B** to a final concentration of **50-100 µg/mL** and pour the plates [4].
- **Plate Bacteria:** Spread the transformation mixture or bacterial culture onto the plates.
- **Incubate:** Invert the plates and incubate at 37°C until single colonies appear (typically 16-24 hours). Plates can be stored at 4°C for up to one month [4].

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
No resistant colonies appear (Bacteria)	Antibiotic concentration too high.	Perform a kill curve experiment to confirm the appropriate selective concentration [4].
Incomplete cell death (Mammalian)	Antibiotic concentration too low or degraded.	Titrate the antibiotic to find the minimum lethal concentration. Prepare fresh stock solution.
All control cells die	Antibiotic stock concentration is incorrect.	Verify stock concentration and recalculation dilution. Ensure the stock is not expired.
High background (non-resistant growth)	Degraded antibiotic or insufficient selection pressure.	Use a fresh antibiotic stock. Ensure the working concentration is correct and the medium is replaced regularly.

Mechanism and Resistance Visualized

The following diagrams, created using Graphviz DOT language, illustrate the mechanism of action and resistance of **Hygromycin B**.



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Hygromycin B Inhibits Ribosomal Translocation: This diagram shows how **Hygromycin B** binds to the 30S ribosomal subunit, preventing the movement (translocation) of mRNA and tRNAs, which stalls protein synthesis [2] [1].

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